

The Biological Activity of 2-Hydrazinyl-adenosine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydrazinyl-adenosine

Cat. No.: B12393694

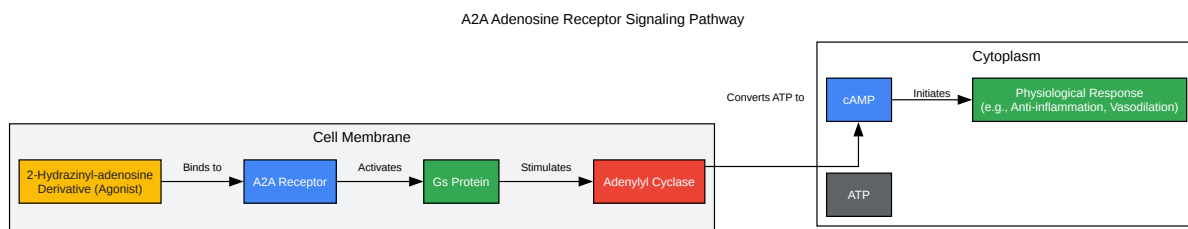
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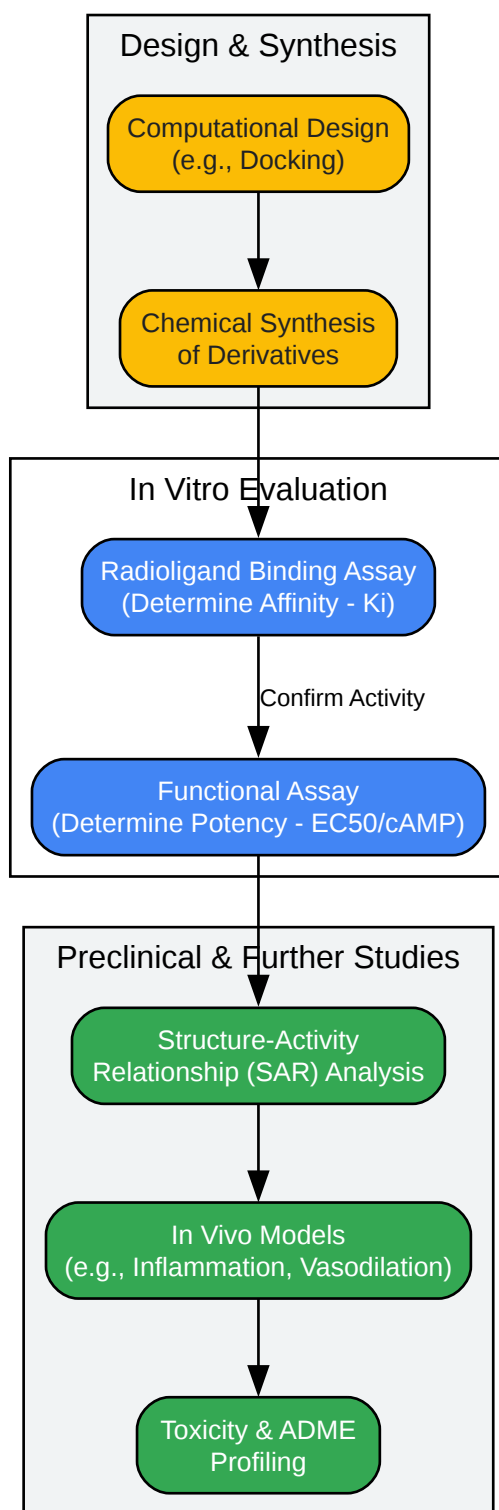
This guide provides an in-depth overview of the biological activities of **2-hydrazinyl-adenosine** derivatives, tailored for researchers, scientists, and drug development professionals. It covers their primary mechanism of action as adenosine receptor agonists, quantitative activity data, therapeutic potential, and the experimental protocols used for their evaluation.

Core Mechanism of Action: Adenosine Receptor Agonism

2-Hydrazinyl-adenosine derivatives primarily exert their biological effects by acting as agonists at adenosine receptors (ARs), a class of G protein-coupled receptors (GPCRs).^[1] The family of ARs includes four subtypes: A1, A2A, A2B, and A3.^[2] Much of the research on **2-hydrazinyl-adenosine** derivatives has focused on their potent and selective agonistic activity at the A2A adenosine receptor (A2AAR).^{[1][3]}

The A2AAR is coupled to the Gs guanine nucleotide-regulatory protein.^[4] Upon activation by an agonist, it stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) levels.^{[2][4]} This signaling cascade is central to the various physiological responses mediated by these compounds, most notably anti-inflammatory effects and vasodilation.^{[4][5]}





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